

Application Notes and Protocols for In Vivo Imaging of Sildenafil's Effects

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Compound of Interest

Compound Name: Sildenafil Nitrate

CAS No.: 252951-59-0

Cat. No.: B15723872

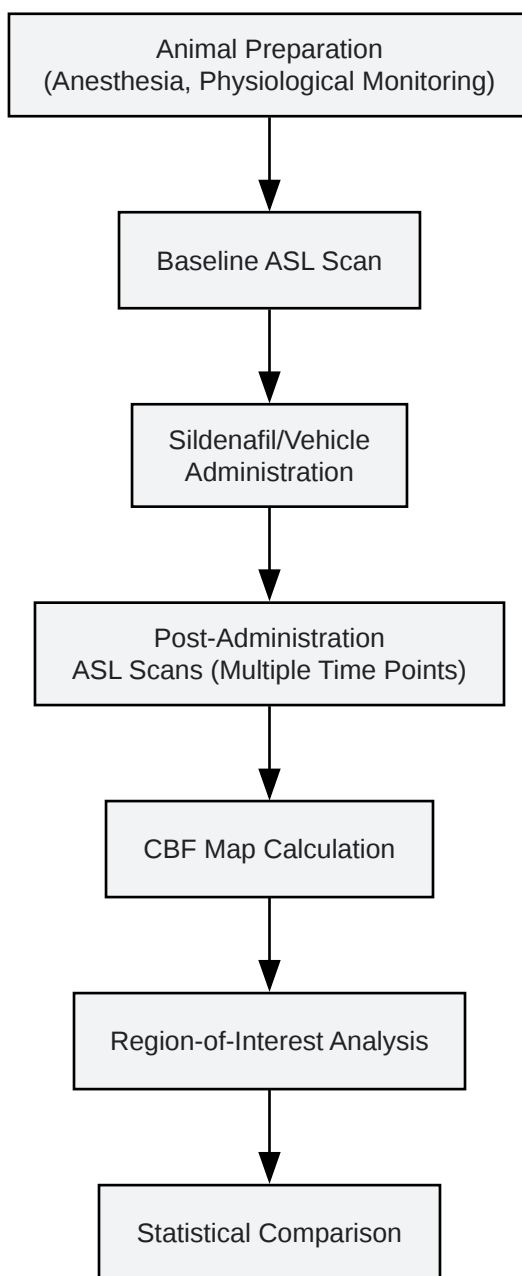
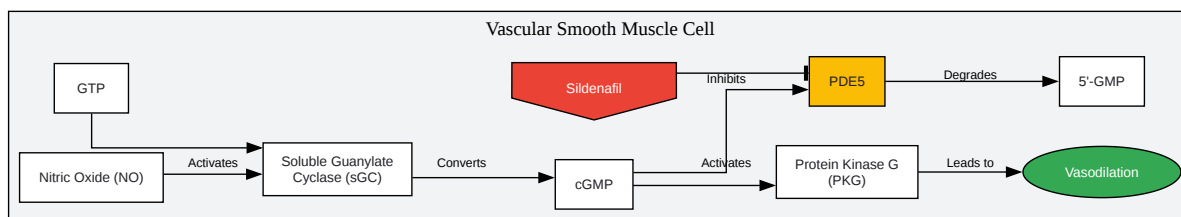
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These application notes provide a comprehensive overview of various in vivo imaging techniques to assess the physiological and cellular effects of sildenafil, a potent phosphodiesterase type 5 (PDE5) inhibitor. The following sections detail the underlying signaling pathways, experimental protocols for key imaging modalities, and a summary of quantitative findings from relevant studies.

Sildenafil's Mechanism of Action: The cGMP Signaling Pathway

Sildenafil exerts its effects by selectively inhibiting phosphodiesterase type 5 (PDE5), an enzyme primarily responsible for the degradation of cyclic guanosine monophosphate (cGMP). [1][2] An increase in intracellular cGMP levels leads to the activation of protein kinase G (PKG), which in turn mediates a cascade of downstream effects, including vasodilation and modulation of neuronal activity.[1][3] The canonical nitric oxide (NO)/cGMP pathway is the principal mechanism, where NO, produced by nitric oxide synthase (NOS), stimulates soluble guanylate cyclase (sGC) to produce cGMP.[1]



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References

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- 3. The phosphodiesterase 5 inhibitor sildenafil stimulates angiogenesis through a protein kinase G/MAPK pathway - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
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